

Introduction: The Origin and Chemical Nature of Solasonine

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Compound of Interest

Compound Name: Solasonine

Cat. No.: B1682107

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Solasonine is a naturally occurring steroidal glycoalkaloid found in a variety of plants belonging to the Solanum genus within the Solanaceae family.[1][2] This family includes important crops such as potatoes, tomatoes, and eggplants.[3] **Solasonine** is a glycoside of the aglycone solasodine, meaning it consists of the steroidal alkaloid solasodine attached to a carbohydrate moiety.[1][4] Specifically, its carbohydrate component is the trisaccharide solatriose.[3] It is often found alongside a similar compound, solamargine, which shares the same aglycone (solasodine) but has a different trisaccharide chain (chacotriose).[3][5]

Historically used in traditional medicine, **solasonine** is now the subject of extensive research for its diverse pharmacological activities, including anticancer, anti-inflammatory, antifungal, and antiparasitic properties.[1][6][7] Its biological functions are often attributed to its ability to disrupt cell membrane functions.[1] However, at high concentrations, it can be toxic, causing symptoms such as gastrointestinal irritation, vomiting, and headaches.[1] The aglycone, solasodine, is also a valuable precursor for the commercial synthesis of steroid drugs.[8][9]

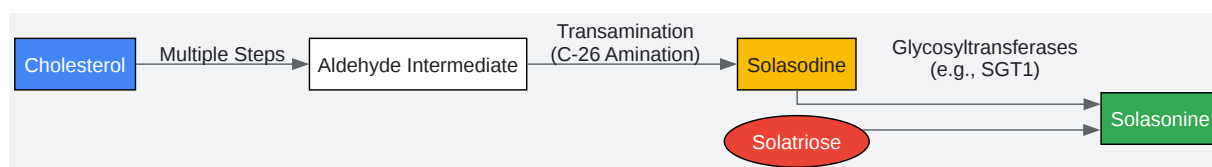
Chemical Structure:

- Molecular Formula: $C_{45}H_{73}NO_{16}$ [10][11]
- Molecular Weight: 884.06 g/mol [10][11]
- Core Structure: A C27 cholestane skeleton, characteristic of steroidal alkaloids.[5]

Biosynthesis Pathway

The biosynthesis of **solasonine**, like other steroidal alkaloids in Solanaceae plants, originates from cholesterol. A key step in this pathway is the introduction of a nitrogen atom at the C-26 position.[12] Research involving stable isotope labeling has elucidated that this C-26 amination process proceeds via a transamination mechanism involving an aldehyde intermediate.[12] This was determined by observing the elimination of two deuterium atoms from the C-26 position of labeled cholesterol during the biosynthesis of **solasonine** in eggplant seedlings.[12]

The aglycone, solasodine, is first synthesized, and subsequently, glycosyltransferase enzymes attach the sugar chain, solatriose, to form the final **solasonine** molecule. The expression of genes encoding these enzymes, such as solasodine galactosyltransferase (SGT1), is directly related to the accumulation of **solasonine** in different plant tissues.[13]



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Figure 1: Simplified biosynthetic pathway of **solasonine** from cholesterol.

Quantitative Data

Concentration in Plant Tissues

The concentration of **solasonine** varies significantly depending on the plant species, genotype, tissue type, and developmental stage.[13]

Plant Species	Genotype/Extract	Plant Part	Solasonine Concentration	Reference
Solanum melongena	D1	Flower Buds	135.63 µg/g	[13]
Solanum melongena	D1	Leaf	113.29 µg/g	[13]
Solanum melongena	D1	Ripe Fruit	74.74 µg/g	[13]
Solanum melongena	J10	Flower Buds	478.81 µg/g	[13]
Solanum melongena	J10	Leaf	249.32 µg/g	[13]
Solanum melongena	J10	Ripe Fruit	185.03 µg/g	[13]
Solanum pubescens	Hydro-alcohol extract	Leaf	1.857%	[14]
Solanum pubescens	Methanolic extract	Leaf	1.447%	[14]
Solanum nigrum	Decoction Pieces	Whole Plant	0.68 mg/g	[10]

Cytotoxic and Antiproliferative Activity (IC₅₀ Values)

Solasonine has demonstrated potent cytotoxic effects against a wide range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) is a common measure of this activity.

Cell Line	Cancer Type	Incubation Time	IC ₅₀ Value (μM)	Reference
SGC-7901	Human Gastric Cancer	24 h	18	[10]
THP-1	Acute Monocytic Leukemia	-	~8 (approx.)	[15]
MV4-11	Acute Monocytic Leukemia	-	~8 (approx.)	[15]
HCT-8	Human Colon Cancer	-	11.97	[5]
L. mexicana	Leishmaniasis (promastigotes)	48 h	36	[7]
L. amazonensis	Leishmaniasis (promastigotes)	72 h	7.8	[7]
Light II (Gli-luc)	Reporter Cell Line (Hh pathway)	36 h	2.49 (Gli1-induced)	[16]
Light II (Gli-luc)	Reporter Cell Line (Hh pathway)	36 h	2.30 (Gli2-induced)	[16]

Experimental Protocols

Extraction and Isolation of Solasonine

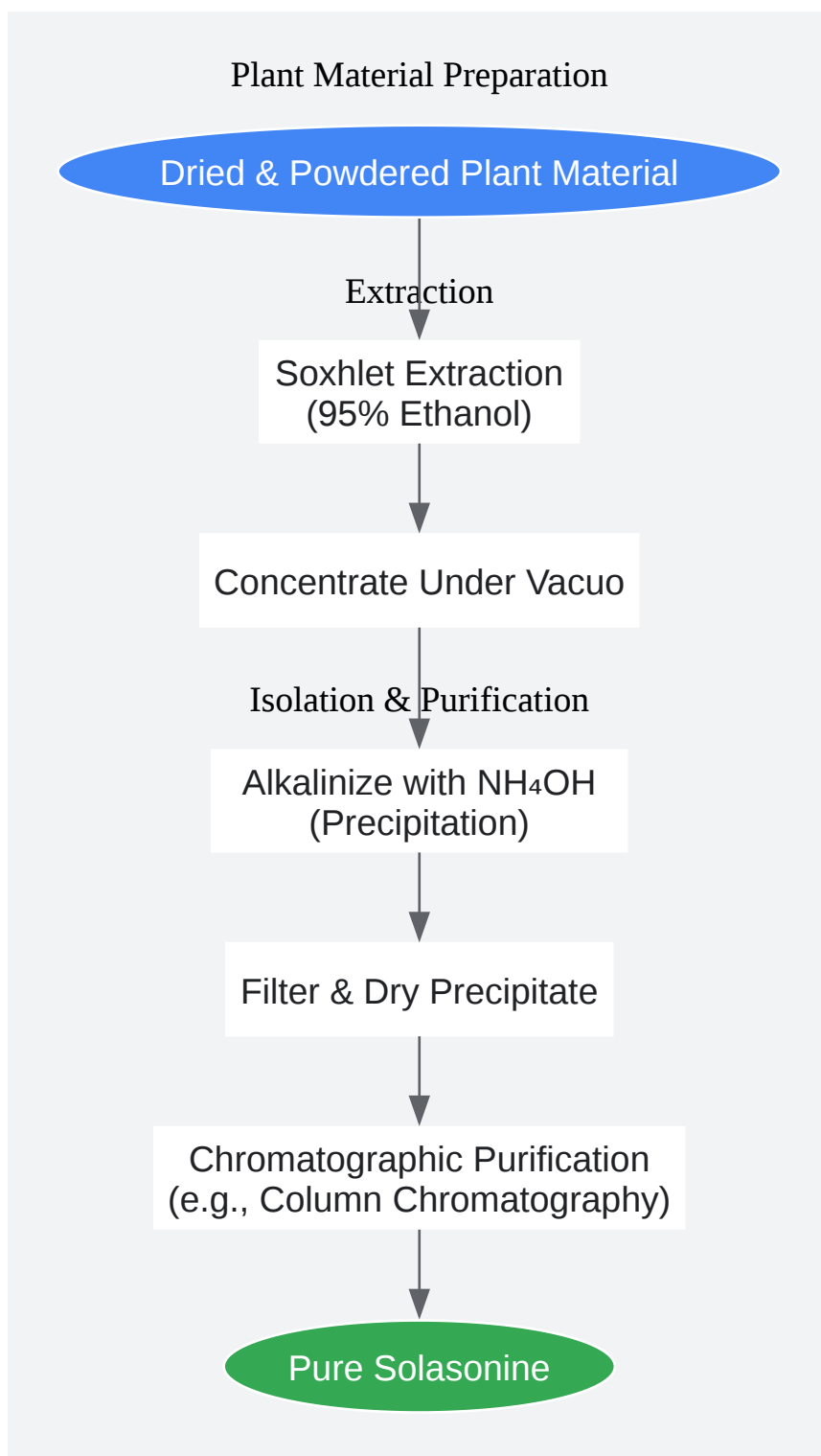
Method 1: Soxhlet Extraction with Acid Hydrolysis[8]

- Defatting: Powdered, dried plant material (e.g., berries) is defatted using a suitable solvent in a preliminary extraction.
- Ethanol Extraction: The defatted material is placed in a Soxhlet apparatus and extracted with 95% ethanol for a minimum of 6 hours.

- **Concentration:** The resulting alcoholic extract is filtered and concentrated under reduced pressure to a syrupy mass.
- **Acid Hydrolysis:** Concentrated hydrochloric acid (e.g., 5 mL) is added to the concentrate, and the mixture is refluxed for at least 2 hours to hydrolyze the glycosidic bonds, yielding the aglycone (solasodine) and free sugars.
- **Precipitation:** The mixture is cooled (e.g., below 5°C for 2 hours) to precipitate the crude aglycone hydrochloride, which is then filtered.
- **Alkalinization:** The precipitate is dissolved in boiling water and made alkaline (pH 9-10) with an ammonia solution (e.g., 10% NH₄OH) to precipitate the free base.
- **Final Extraction:** The mixture is refluxed for 2 hours, cooled, and filtered. The resulting precipitate is washed, dried, and can be further purified (e.g., by dissolving in chloroform and evaporating the solvent) to yield crude solasodine. For obtaining **solasonine**, the acid hydrolysis step is omitted, and purification is typically achieved through chromatographic methods.

Method 2: Aqueous Sulfur Dioxide Extraction^[17]

- **Extraction:** Comminuted fresh plant material is slurried in water. Sulfur dioxide gas is bubbled into the mixture until a pH of 2-3 is achieved. The mixture is stirred for approximately 24 hours at room temperature.
- **Separation:** The solids are removed by filtration or centrifugation. The aqueous extract is collected.
- **Precipitation:** The extract is made alkaline by the addition of lime (calcium hydroxide), which precipitates the crude glycoalkaloids.
- **Purification:** The precipitate is collected by filtration and extracted multiple times with hot ethanol.
- **Isolation:** The combined ethanol extracts are evaporated to dryness to yield a mixture of **solasonine** and solamargine.



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Figure 2: General workflow for the extraction and purification of **solasonine**.

Quantitative Analysis by HPLC-MS/MS

This method is used for the sensitive and specific quantification of **solasonine** in extracts.[\[10\]](#)

- **Sample Preparation:** Samples are dissolved in a suitable solvent (e.g., 30% methanol). Standard solutions of known **solasonine** concentrations are prepared for calibration.
- **Chromatographic System:** A High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS) is used.
- **Column:** A C18 reversed-phase column (e.g., YMC-Triart C18, 2.1 × 100 mm, 1.9 μm) is typically employed.[\[10\]](#)
- **Mobile Phase:** A gradient elution is used. For example:
 - Mobile Phase A: 0.1% formic acid in methanol.[\[10\]](#)
 - Mobile Phase B: 0.1% formic acid in deionized water.[\[10\]](#)
 - A typical gradient might start at 30% A, increasing to 80% A over several minutes.[\[10\]](#)
- **Flow Rate:** A flow rate of approximately 0.35 mL/min is used.[\[10\]](#)
- **Detection (MS/MS):** The mass spectrometer is set to monitor specific mass-to-charge (m/z) transitions for **solasonine**. For example, a parent ion of m/z 884.6 and a quantitative product ion of m/z 85.00 can be used.[\[10\]](#)
- **Quantification:** A standard curve is generated by plotting the peak areas of the standard solutions against their concentrations. The concentration of **solasonine** in the test samples is then determined by interpolating their peak areas from this curve.

Cell Proliferation and Viability Assay (CCK-8)

This assay is used to evaluate the cytotoxic activity of **solasonine** on cell lines.[\[15\]](#)

- **Cell Seeding:** Cancer cells (e.g., THP-1, MV4-11) are seeded into 96-well plates at a density of 5×10^4 cells/well in 100 μL of their respective culture media.
- **Treatment:** Cells are treated with 100 μL of media containing various concentrations of **solasonine**. Control wells receive vehicle only.

- Incubation: The plates are incubated for a specified period (e.g., 24 or 48 hours).
- Reagent Addition: 10 µL of Cell Counting Kit-8 (CCK-8) solution is added to each well.
- Final Incubation: The plates are incubated for an additional 1-4 hours until a color change is observed.
- Measurement: The absorbance is measured at 450 nm using a microplate reader. Cell viability is calculated as a percentage relative to the untreated control cells.

Apoptosis Detection (TUNEL Assay)

The TUNEL (Terminal deoxynucleotidyl transferase dUTP Nick End Labeling) assay detects DNA fragmentation, a hallmark of late-stage apoptosis.[\[15\]](#)

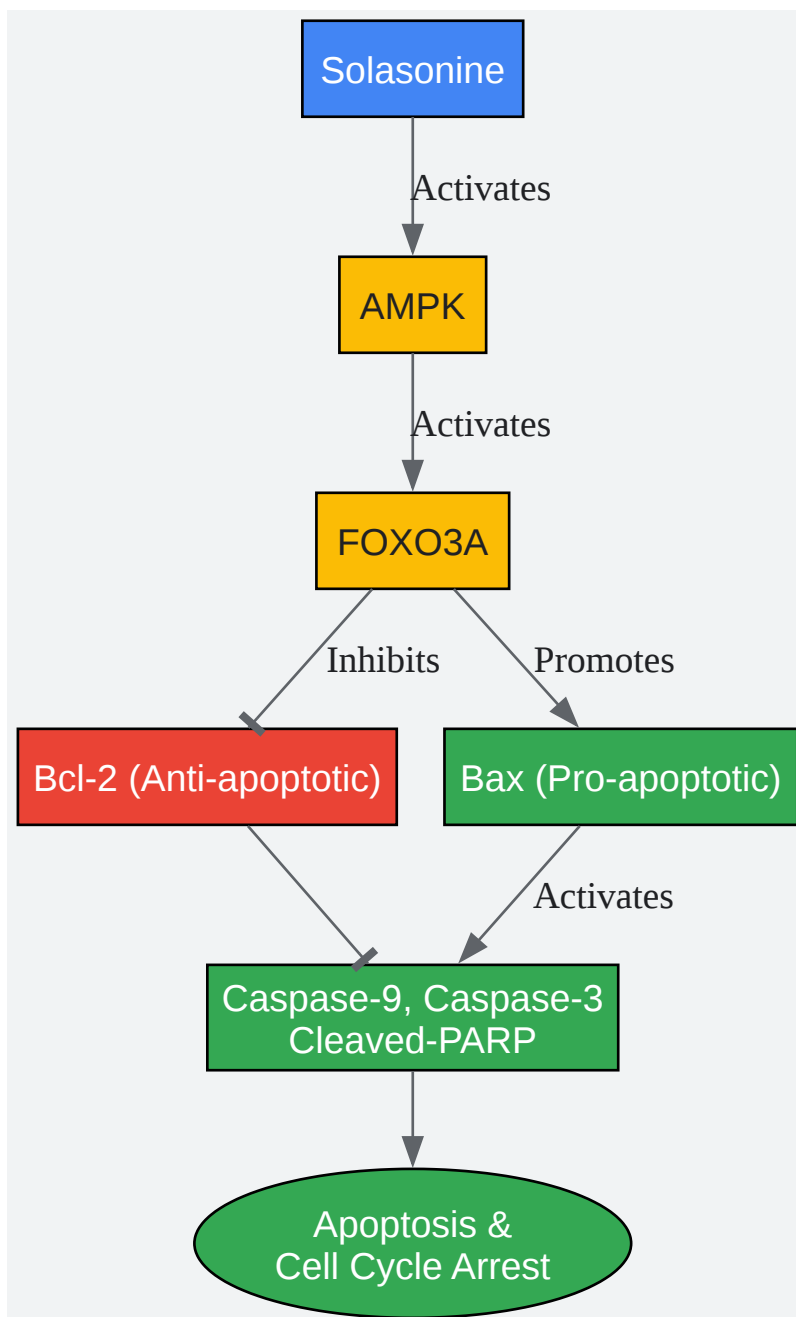
- Cell Treatment: Cells (e.g., 3×10^5 cells/mL) are treated with the desired concentration of **solasonine** (e.g., 8 µM) for 24 hours.
- Fixation: Cells are collected and fixed with 1% paraformaldehyde for 30 minutes.
- Permeabilization: Cells are permeabilized with 0.1% Triton X-100 for 5 minutes to allow entry of the labeling reagents.
- Equilibration: Cells are resuspended in an equilibration buffer for 5 minutes.
- Labeling: Cells are incubated with a labeling solution containing TdT (Terminal deoxynucleotidyl transferase) and a fluorescently labeled dUTP (e.g., BrightRed) for 1 hour in the dark. The TdT enzyme incorporates the labeled dUTP at the 3'-hydroxyl ends of fragmented DNA.
- Staining and Visualization: Cell nuclei are counterstained with DAPI. The cells are then visualized using fluorescence microscopy. Apoptotic cells will show bright red fluorescence co-localized with the blue DAPI stain.

Core Signaling Pathways and Mechanisms of Action

Solasonine exerts its biological effects, particularly its anticancer activity, by modulating several key intracellular signaling pathways.

Induction of Apoptosis via AMPK/FOXO3A Axis

In acute monocytic leukemia, **solasonine** has been shown to inhibit cell proliferation by promoting apoptosis and inducing G2/M phase cell cycle arrest.[15] This action is mediated through the activation of the AMP-activated protein kinase (AMPK)/Forkhead box protein O3a (FOXO3A) signaling pathway.[15]

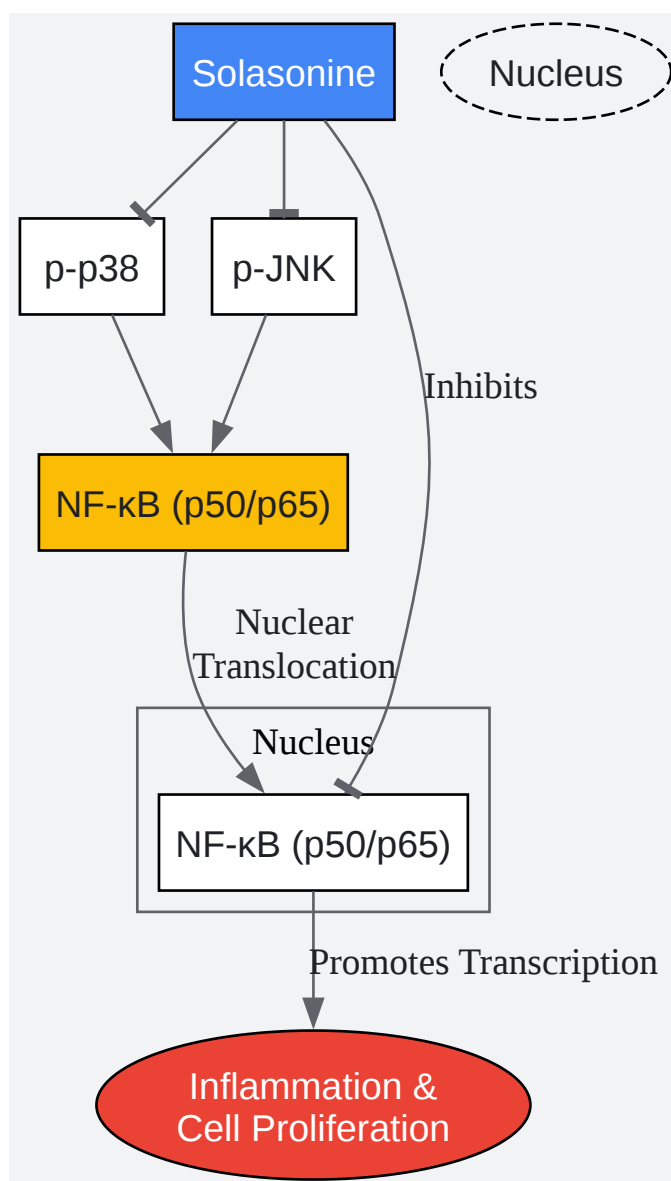


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Figure 3: Solasonine-induced apoptosis via the AMPK/FOXO3A pathway.

Inhibition of Inflammatory Pathways in Glioma

In glioma cells, **solasonine** inhibits tumor growth by suppressing inflammatory pathways. It achieves this by decreasing the expression of pro-inflammatory mediators and inhibiting the nuclear translocation of NF- κ B (p50/p65 subunits).[6] This effect is mediated, at least in part, through the suppression of the phosphorylation of p38 and JNK MAPKs.[6]

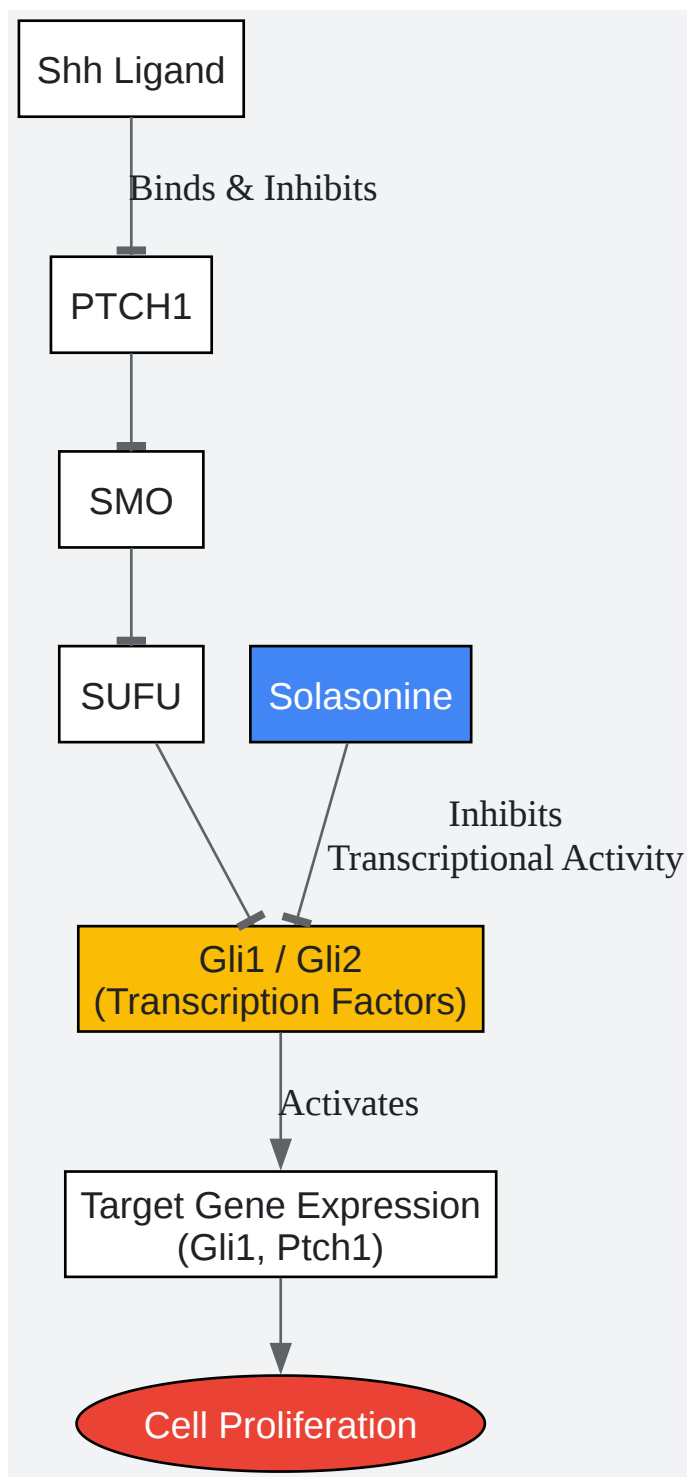


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Figure 4: Solasonine inhibits glioma growth via MAPK and NF- κ B pathways.

Targeting of the Hedgehog (Hh) Signaling Pathway

Solasonine has been identified as an inhibitor of the Hedgehog (Hh) signaling pathway, which is aberrantly activated in several cancers. It acts downstream of Smoothened (Smo) and Suppressor of Fused (Sufu), directly inhibiting the transcriptional activity of the Gli family of transcription factors (Gli1 and Gli2).^[16] This leads to the downregulation of Hh target genes like Gli1 and Ptch1, thereby suppressing cancer cell proliferation.^[16]



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Figure 5: Solasonine inhibits the Hedgehog pathway by targeting Gli proteins.

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